

The Discovery and Development of Amidoflumet: A Technical Whitepaper

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Compound of Interest

Compound Name: **Amidoflumet**

Cat. No.: **B1277874**

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Amidoflumet, a novel trifluoromethanesulfonanilide acaricide, was discovered and developed by Sumomo Chemical for the control of house dust mites. Registered in Japan in 2004, it offers a potent solution for managing indoor allergens. This technical guide provides an in-depth overview of its discovery, chemical properties, synthesis, biological efficacy, and safety profile, designed for researchers, scientists, and drug development professionals.

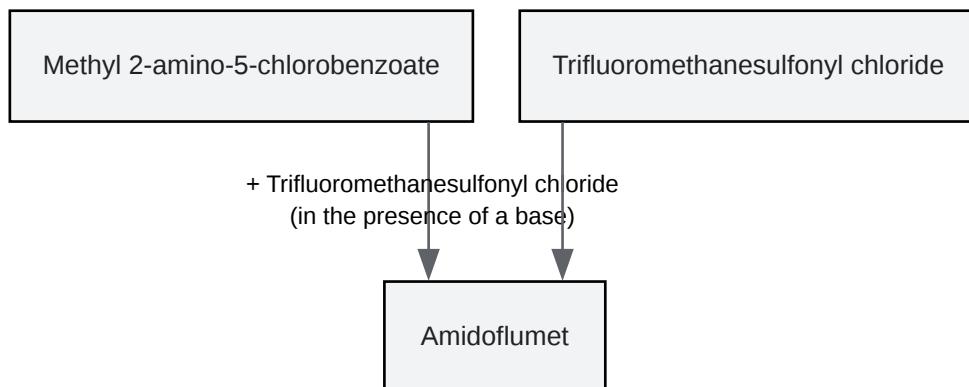
Discovery and Development

Amidoflumet emerged from a research program focused on trifluoromethanesulfonanilide compounds, which were initially investigated for broader insecticidal activity.^[1] Subsequent screening revealed their potent miticidal effects, leading to the synthesis and evaluation of a series of 2-alkoxycarbonyltrifluoromethanesulfonanilides.^[2] Among these, **Amidoflumet** (methyl 5-chloro-2-[(trifluoromethyl)sulfonyl]aminobenzoate) was identified as a lead candidate due to its high lethal efficacy against a range of house dust mites, including the predatory cheyletid mites which are often responsible for biting injuries in humans.^{[1][3]}

The development of **Amidoflumet** was driven by the need for a faster-acting and more effective miticide than existing solutions like phenyl salicylate and benzyl benzoate.^[1] A key feature of **Amidoflumet** is its high lethal activity without exhibiting repellency, ensuring mites are effectively eliminated rather than dispersed.^[1]

Developmental Workflow

The development process for **Amidoflumet** followed a structured path from initial discovery to product registration.



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References

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